

Spectroscopic Characterization of 4-(3-Phenylpropoxy)piperidine

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Compound of Interest

Compound Name: 4-(3-Phenylpropoxy)piperidine

Cat. No.: B13271670

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Executive Summary & Structural Logic

This guide details the spectroscopic validation of **4-(3-Phenylpropoxy)piperidine** (C₁₄H₂₁NO), a pharmacophore often utilized as a scaffold in the development of GPCR ligands (e.g., histamine H3 antagonists) and sigma receptor modulators.

Unlike its alkyl analog [4-(3-phenylpropyl)piperidine], this molecule features an ether linkage at the piperidine C4 position. This structural distinction is the primary focus of the characterization strategy, as it introduces specific electronic environments detectable by NMR and IR spectroscopy.

Structural Breakdown

- Core: Piperidine ring (secondary amine).[\[1\]](#)
- Linker: Propyl ether chain (-O-CH₂-CH₂-CH₂-).
- Terminus: Phenyl ring (aromatic system).

Characterization Workflow

The following directed acyclic graph (DAG) outlines the logical flow for validating the structural integrity of the synthesized compound.



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Figure 1: Analytical workflow for the structural validation of **4-(3-Phenylpropoxy)piperidine**.

Mass Spectrometry (MS) Analysis

Objective: Confirm molecular weight and analyze fragmentation to verify the ether connectivity.

Experimental Parameters

- Ionization: Electrospray Ionization (ESI) in Positive Mode (+ve).
- Solvent: Methanol + 0.1% Formic Acid.

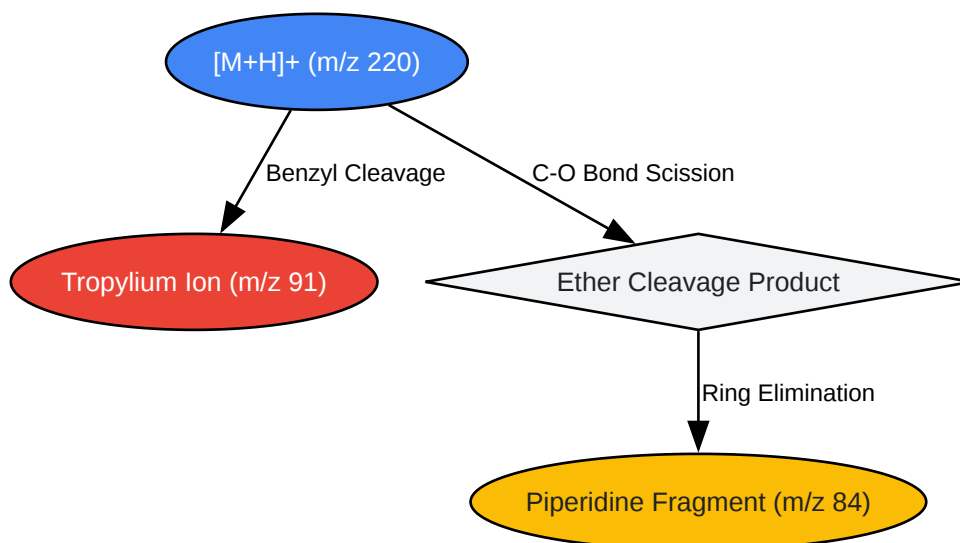
Data Interpretation

The molecular ion is expected at m/z 220.17 $[M+H]^+$. The fragmentation pattern is dominated by the stability of the piperidine ring and the tropylium ion formation from the phenylpropyl tail.

Ion (m/z)	Identity	Mechanistic Origin
220.2	$[M+H]^+$	Protonated molecular ion.
126.1	$[C_7H_{12}NO]^+$	Cleavage of the benzyl bond; loss of toluene fragment.
91.0	$[C_7H_7]^+$	Tropylium ion. Diagnostic for the benzyl/phenylpropyl group.
84.1	$[C_5H_{10}N]^+$	Tetrahydropyridine cation. Characteristic -cleavage of the piperidine ring. [2]

Fragmentation Pathway

The ether linkage is susceptible to inductive cleavage, while the piperidine nitrogen directs -cleavage.



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Figure 2: Proposed ESI-MS fragmentation pathway highlighting the diagnostic tropylium and piperidine ions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Provide unequivocal proof of the ether regiochemistry (position 4) and the integrity of the propyl linker.

Solvent Selection

CDCl_3 (Deuterated Chloroform) is the standard solvent.

- Note: If the sample is a hydrochloride salt, DMSO-d_6 or D_2O should be used, which will shift the N-adjacent protons downfield due to the ammonium cation effect. The data below assumes the free base in CDCl_3 .

^1H NMR Assignment (400 MHz, CDCl_3)

The critical distinction between this molecule and its alkyl analog is the chemical shift of the proton at position 4 of the piperidine ring (H-4). In the ether, this proton is deshielded by oxygen, appearing ~3.3–3.4 ppm. In the alkyl analog, it would appear upfield at ~1.3 ppm.

Position	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
Ar-H	7.15 – 7.35	Multiplet	5H	Aromatic protons (Phenyl group).
O-CH ₂	3.45	Triplet (Hz)	2H	Propyl methylene adjacent to Oxygen (deshielded).
Pip H-4	3.32	Multiplet (tt)	1H	Diagnostic: Methine proton at the ether linkage.
Pip H-2,6	3.05 – 3.15	Multiplet (dt)	2H	Equatorial protons to Nitrogen.
Ph-CH ₂	2.68	Triplet (Hz)	2H	Benzylic methylene protons.
Pip H-2,6	2.58 – 2.65	Multiplet (td)	2H	Axial protons to Nitrogen.
Pip H-3,5	1.90 – 2.00	Multiplet	2H	Equatorial protons to Nitrogen.
Propyl-CH ₂	1.88	Quintet	2H	Central methylene of the propyl chain.
Pip H-3,5	1.45 – 1.60	Multiplet	2H	Axial protons to Nitrogen.

NH	~1.8 - 2.5	Broad Singlet	1H	Amine proton (shift varies with concentration/H- bonding).
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¹³C NMR Assignment (100 MHz, CDCl₃)

- Aromatic C: ~142.0 (ipso), 128.4, 128.3, 125.8.
- Ether Carbons:
 - C-4 (Piperidine): ~76.5 ppm (Significant downfield shift confirming C-O bond).
 - O-CH₂ (Propyl): ~69.0 ppm.
- Piperidine Ring:
 - C-2,6: ~44.2 ppm.
 - C-3,5: ~32.5 ppm.[3]
- Propyl Chain:
 - Ph-CH₂: ~32.2 ppm.
 - Central CH₂: ~31.5 ppm.

Infrared (IR) Spectroscopy

Objective: Validate functional groups, specifically the ether C-O stretch and the secondary amine.

- 3300 – 3400 cm⁻¹ (Weak, Broad): N-H stretching vibration (secondary amine).
- 3020 – 3080 cm⁻¹: Aromatic C-H stretching.
- 2800 – 2950 cm⁻¹: Aliphatic C-H stretching (strong).

- 1080 – 1150 cm^{-1} (Strong): C-O-C asymmetric stretch. This is the key band distinguishing the ether from the alkyl analog.
- 690 & 740 cm^{-1} : Monosubstituted benzene ring (out-of-plane bending).

Quality Control & Purity

For drug development applications, spectroscopic characterization must be coupled with chromatographic purity.

- HPLC Method: C18 Column, Gradient elution (Water/Acetonitrile + 0.1% TFA).
- Detection: UV at 210 nm (general) and 254 nm (phenyl absorption).
- Acceptance Criteria: Purity > 98.0% by area normalization. Impurities often include the unreacted 4-hydroxypiperidine or the propyl halide starting material.

References

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